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Application Notes: Caspofungin-d4 for In Vitro Antifungal Susceptibility Testing

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Compound of Interest					
Compound Name:	Caspofungin-d4				
Cat. No.:	B568995	Get Quote			

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Introduction

Caspofungin is a member of the echinocandin class of antifungal agents that targets a critical component of the fungal cell wall.[1] It functions by inhibiting the synthesis of β -(1,3)-D-glucan, an essential polysaccharide not present in mammalian cells, leading to fungal cell lysis.[1][2] This targeted mechanism of action makes it an effective treatment for infections caused by Candida and Aspergillus species.[1]

This document provides detailed application notes and protocols for the use of Caspofungin in in vitro antifungal susceptibility testing. It is intended for researchers, scientists, and drug development professionals.

Important Note on **Caspofungin-d4**:

Caspofungin-d4 is the deuterated form of Caspofungin. It is intended for use as an internal standard for the quantification of Caspofungin in biological samples using analytical techniques such as Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[3] [4] The stable isotope label allows for precise and accurate measurement of Caspofungin concentrations. Caspofungin-d4 is not intended for use in in vitro antifungal susceptibility testing to determine the Minimum Inhibitory Concentration (MIC) of fungal isolates. All protocols described below for antifungal susceptibility testing should be performed using unlabeled Caspofungin.



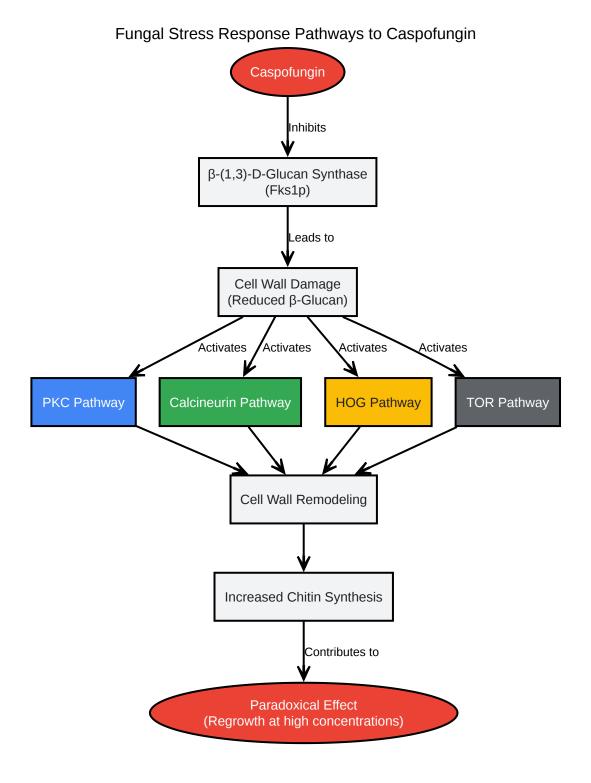
Mechanism of Action

Caspofungin exerts its antifungal effect by non-competitively inhibiting the enzyme β -(1,3)-D-glucan synthase.[2] This enzyme is a key component in the biosynthesis of β -(1,3)-D-glucan, a major structural polymer of the fungal cell wall. The inhibition of this enzyme disrupts the integrity of the cell wall, leading to osmotic instability and ultimately cell death.[1] Caspofungin exhibits fungicidal activity against most Candida species and fungistatic activity against Aspergillus species.[2]

Signaling Pathways in Fungal Response to Caspofungin

The fungal response to Caspofungin, particularly the phenomenon known as the "paradoxical effect" (regrowth at supra-MIC concentrations), involves the activation of several stress response pathways. These pathways attempt to compensate for the cell wall damage caused by the drug. Key signaling cascades implicated include the Protein Kinase C (PKC) cell wall integrity pathway, the Calcineurin pathway, the High Osmolarity Glycerol (HOG) pathway, and the Target of Rapamycin (TOR) pathway. These pathways collectively regulate cell wall remodeling, including an increase in chitin synthesis as a compensatory mechanism.





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Caption: Fungal stress response pathways to Caspofungin.



Quantitative Data: In Vitro Susceptibility of Fungal Isolates to Caspofungin

The following tables summarize the Minimum Inhibitory Concentration (MIC) ranges of Caspofungin against various clinical isolates of Candida and Aspergillus species as determined by standardized broth microdilution methods.

Table 1: Caspofungin MIC Ranges for Candida Species

Candida Species	MIC Range (μg/mL)	MIC₅₀ (μg/mL)	MIC ₉₀ (μg/mL)	Reference(s)
C. albicans	0.008 - 4	0.5	1.0	[5]
C. glabrata	0.06 - 8	0.5	2.0	[5]
C. parapsilosis	0.06 - 8	0.5	2.0	[5]
C. tropicalis	0.06 - 8	0.5	2.0	[5]
C. krusei	0.06 - 8	0.5	2.0	[5]

Table 2: Caspofungin MIC/MEC Ranges for Aspergillus Species

Aspergillus Species	MIC/MEC Range (μg/mL)	MEC₅₀ (μg/mL)	MEC ₉₀ (μg/mL)	Reference(s)
A. fumigatus	0.008 - 4	0.03	0.06	[6]
A. flavus	0.008 - 4	0.03	0.06	[6]
A. niger	0.008 - 4	0.03	0.06	[6]
A. terreus	0.008 - 4	0.03	0.5	[6]

Note: For Aspergillus species, the Minimum Effective Concentration (MEC) is often reported, which is the lowest drug concentration that leads to the growth of abnormal, short, and branched hyphae.



Experimental Protocols

The following are detailed protocols for determining the in vitro antifungal susceptibility of yeasts and molds to Caspofungin based on the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) guidelines.

Protocol 1: Broth Microdilution Antifungal Susceptibility Testing of Yeasts (CLSI M27-A2)

This method is used to determine the MIC of Caspofungin against Candida species and other yeasts.[7][8][9]

Materials:

- Caspofungin powder
- RPMI 1640 medium with L-glutamine, without bicarbonate, and buffered to pH 7.0 with 0.165
 M MOPS
- Sterile 96-well U-bottom microtiter plates
- Sterile distilled water
- Spectrophotometer (optional, for inoculum standardization)
- Vortex mixer
- Incubator (35°C)
- Yeast isolates to be tested
- Quality control strains (e.g., Candida parapsilosis ATCC 22019, Candida krusei ATCC 6258)

Procedure:

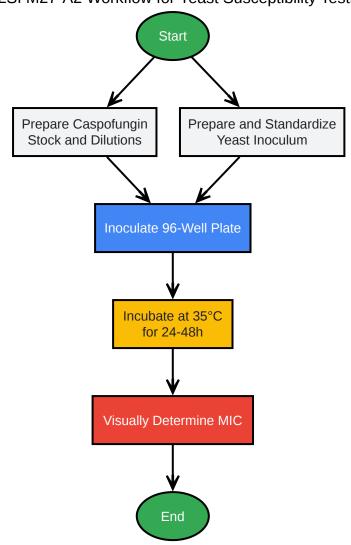
Preparation of Caspofungin Stock Solution:



- Prepare a stock solution of Caspofungin in sterile distilled water at a concentration of 1280 μg/mL.
- Preparation of Caspofungin Dilutions:
 - Perform serial twofold dilutions of the Caspofungin stock solution in RPMI 1640 medium to obtain concentrations ranging from 0.015 to 8 μg/mL in the final test wells.
 - Dispense 100 μL of each Caspofungin dilution into the appropriate wells of a 96-well microtiter plate.
- Inoculum Preparation:
 - Subculture the yeast isolates on Sabouraud dextrose agar and incubate at 35°C for 24 hours.
 - Prepare a suspension of the yeast colonies in sterile saline.
 - Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately $1-5 \times 10^6$ CFU/mL).
 - Further dilute this suspension in RPMI 1640 medium to achieve a final inoculum concentration of 0.5-2.5 x 10³ CFU/mL in the test wells.
- · Inoculation of Microtiter Plates:
 - $\circ~$ Add 100 μL of the standardized yeast inoculum to each well containing the Caspofungin dilutions.
 - Include a growth control well (inoculum without drug) and a sterility control well (medium without inoculum).
- Incubation:
 - Incubate the microtiter plates at 35°C for 24-48 hours.
- MIC Determination:



 Read the plates visually. The MIC is defined as the lowest concentration of Caspofungin that causes a prominent decrease in turbidity compared to the growth control.



CLSI M27-A2 Workflow for Yeast Susceptibility Testing

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Caption: CLSI M27-A2 Workflow.

Protocol 2: Broth Microdilution Antifungal Susceptibility Testing of Yeasts (EUCAST E.DEF 7.3.2)

This method is an alternative standardized procedure for determining the MIC of Caspofungin against yeasts.[10][11][12]



Materials:

- Caspofungin powder
- RPMI 1640 medium with L-glutamine, without bicarbonate, supplemented with 2% glucose, and buffered to pH 7.0 with MOPS
- Sterile 96-well flat-bottom microtiter plates
- · Sterile distilled water
- Spectrophotometer
- Vortex mixer
- Incubator (35-37°C)
- · Yeast isolates to be tested
- Quality control strains

Procedure:

- Preparation of Caspofungin Stock Solution and Dilutions:
 - Follow the same procedure as in the CLSI M27-A2 protocol to prepare Caspofungin stock and serial dilutions in the RPMI-2% glucose medium.
 - Dispense 100 μL of each dilution into the wells of a 96-well flat-bottom plate.
- Inoculum Preparation:
 - Prepare a yeast suspension from a 24-hour culture on Sabouraud dextrose agar.
 - Adjust the suspension to a cell density of 1-5 x 10⁵ CFU/mL in sterile water.
- Inoculation of Microtiter Plates:
 - Add 100 μL of the standardized inoculum to each well.

Methodological & Application





- Incubation:
 - Incubate the plates at 35-37°C for 24 hours.
- MIC Determination:
 - Read the absorbance of the wells at 530 nm using a spectrophotometer.
 - The MIC is defined as the lowest concentration of Caspofungin that causes a 50% reduction in absorbance compared to the growth control.



Start Prepare Caspofungin Prepare and Standardize Stock and Dilutions Yeast Inoculum in RPMI-2% Glucose Inoculate 96-Well Flat-Bottom Plate Incubate at 35-37°C for 24h Read Absorbance at 530 nm Determine MIC (50% reduction) End

EUCAST E.DEF 7.3.2 Workflow for Yeast Susceptibility Testing

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